

Application Notes and Protocols: N-Ethylpentan-2-amine in Agrochemical Development

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Compound of Interest

Compound Name: *N-Ethylpentan-2-amine*

Cat. No.: *B1353153*

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Introduction

N-Ethylpentan-2-amine (also known as N-Ethyl-2-pentanamine) is a secondary amine with potential as a versatile building block in the development of novel agrochemicals.[1] While specific applications of **N-Ethylpentan-2-amine** as an active agrochemical ingredient are not yet extensively documented in publicly available literature, the broader class of secondary amines has demonstrated bioactivity, including fungicidal and herbicidal properties. These application notes provide a guide for researchers exploring the potential of **N-Ethylpentan-2-amine** and its derivatives in agrochemical discovery and development. The protocols outlined below are generalized methodologies for the initial screening of this compound for such applications.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Ethylpentan-2-amine** is presented in Table 1. This data is essential for formulation development and for understanding the compound's potential behavior in biological systems.

Table 1: Physicochemical Properties of **N-Ethylpentan-2-amine**

Property	Value	Source
IUPAC Name	N-ethylpentan-2-amine	[2][3]
CAS Number	39190-84-6	[2][3]
Molecular Formula	C ₇ H ₁₇ N	[2][3]
Molecular Weight	115.22 g/mol	[2]
Appearance	Liquid (at room temperature)	Assumed based on properties
Boiling Point	Not specified	
Melting Point	Not specified	
LogP	1.8	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	1	[2]

Potential Agrochemical Applications

Based on the known activities of structurally related compounds, **N-Ethylpentan-2-amine** could be investigated for the following agrochemical applications:

- **Fungicide:** The secondary amine functional group is present in several classes of fungicides. The lipophilic nature of the pentyl group may facilitate interaction with and disruption of fungal cell membranes, a common mechanism of action for antifungal agents.
- **Herbicide:** Certain secondary amines have been shown to possess herbicidal activity. The mode of action could involve the disruption of various physiological processes in plants.
- **Insecticide:** While less common, some amine derivatives have been explored for their insecticidal properties.

Experimental Protocols

The following are generalized protocols for the preliminary screening of **N-Ethylpentan-2-amine** and its derivatives for agrochemical activity.

Protocol 1: In Vitro Antifungal Activity Assay (Broth Microdilution Method)

This protocol is adapted from standard methodologies for determining the minimum inhibitory concentration (MIC) of a compound against fungal pathogens.^{[4][5]}

1. Materials:

- **N-Ethylpentan-2-amine**
- Fungal pathogen cultures (e.g., *Fusarium* spp., *Botrytis cinerea*)
- Sterile 96-well microtiter plates
- Appropriate liquid broth medium (e.g., Potato Dextrose Broth, Sabouraud Dextrose Broth)
- Spectrophotometer (plate reader)
- Positive control fungicide (e.g., a commercial fungicide)
- Negative control (broth medium with solvent)
- Solvent for dissolving the test compound (e.g., DMSO)

2. Procedure:

- Prepare a stock solution of **N-Ethylpentan-2-amine** in a suitable solvent.
- Perform serial dilutions of the stock solution in the liquid broth medium directly in the 96-well plates to achieve a range of test concentrations.
- Prepare a standardized inoculum of the fungal pathogen from a fresh culture.
- Add the fungal inoculum to each well of the microtiter plate, including positive and negative control wells.
- Incubate the plates at an appropriate temperature and for a sufficient duration to allow for fungal growth in the control wells.
- After incubation, determine the MIC by visual inspection for turbidity or by measuring the optical density at a suitable wavelength (e.g., 600 nm) using a microplate reader. The MIC is the lowest concentration of the compound that inhibits visible growth of the fungus.

Table 2: Example Data Layout for Antifungal Activity of **N-Ethylpentan-2-amine**

Compound	Concentration (µg/mL)	% Inhibition (relative to negative control)
N-Ethylpentan-2-amine	128	
64		
32		
16		
8		
4		
2		
1		
Positive Control	(Known effective conc.)	
Negative Control	0	0%

Protocol 2: Herbicidal Activity Screening (Seed Germination and Seedling Growth Assay)

This protocol provides a method for assessing the pre-emergent and post-emergent herbicidal potential of **N-Ethylpentan-2-amine**.

1. Materials:

- **N-Ethylpentan-2-amine**
- Seeds of indicator plant species (e.g., cress, lettuce, ryegrass)
- Petri dishes or small pots
- Filter paper or soil substrate
- Growth chamber or greenhouse with controlled light and temperature
- Positive control herbicide
- Solvent for dissolving the test compound

2. Procedure for Pre-emergent Activity:

- Prepare a series of dilutions of **N-Ethylpentan-2-amine** in water or a suitable solvent.
- Place a sterile filter paper in each petri dish and moisten it with a specific volume of the test solution.
- Place a defined number of seeds on the filter paper in each dish.
- Seal the petri dishes and place them in a growth chamber under controlled conditions.
- After a set period (e.g., 7-14 days), measure the germination rate and the root and shoot length of the seedlings.
- Calculate the percentage of inhibition compared to the negative control.

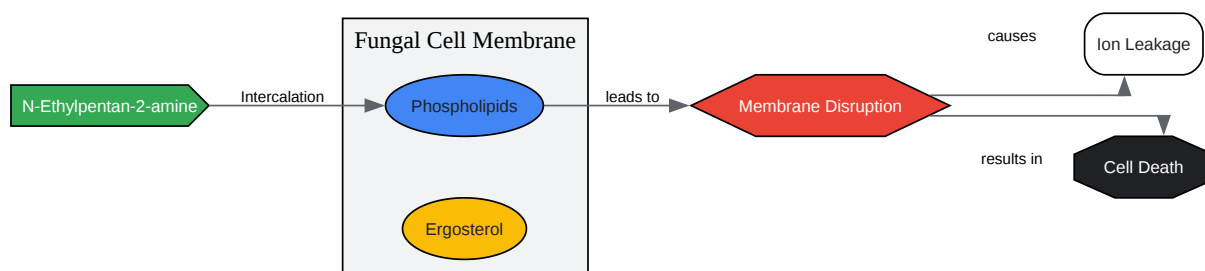
3. Procedure for Post-emergent Activity:

- Sow seeds in pots containing soil and allow them to grow to a specific stage (e.g., two-leaf stage).
- Prepare a spray solution of **N-Ethylpentan-2-amine** at various concentrations.
- Spray the seedlings evenly with the test solutions.
- Return the pots to the growth chamber or greenhouse.
- Observe the plants over a period of time (e.g., 7-21 days) for signs of phytotoxicity (e.g., chlorosis, necrosis, growth inhibition).
- Assess the herbicidal effect using a rating scale or by measuring plant biomass.

Visualizations

Hypothesized Mechanism of Action: Fungal Membrane Disruption

The following diagram illustrates a hypothesized mechanism of action for the potential antifungal activity of **N-Ethylpentan-2-amine**, based on the known effects of other lipophilic amines.

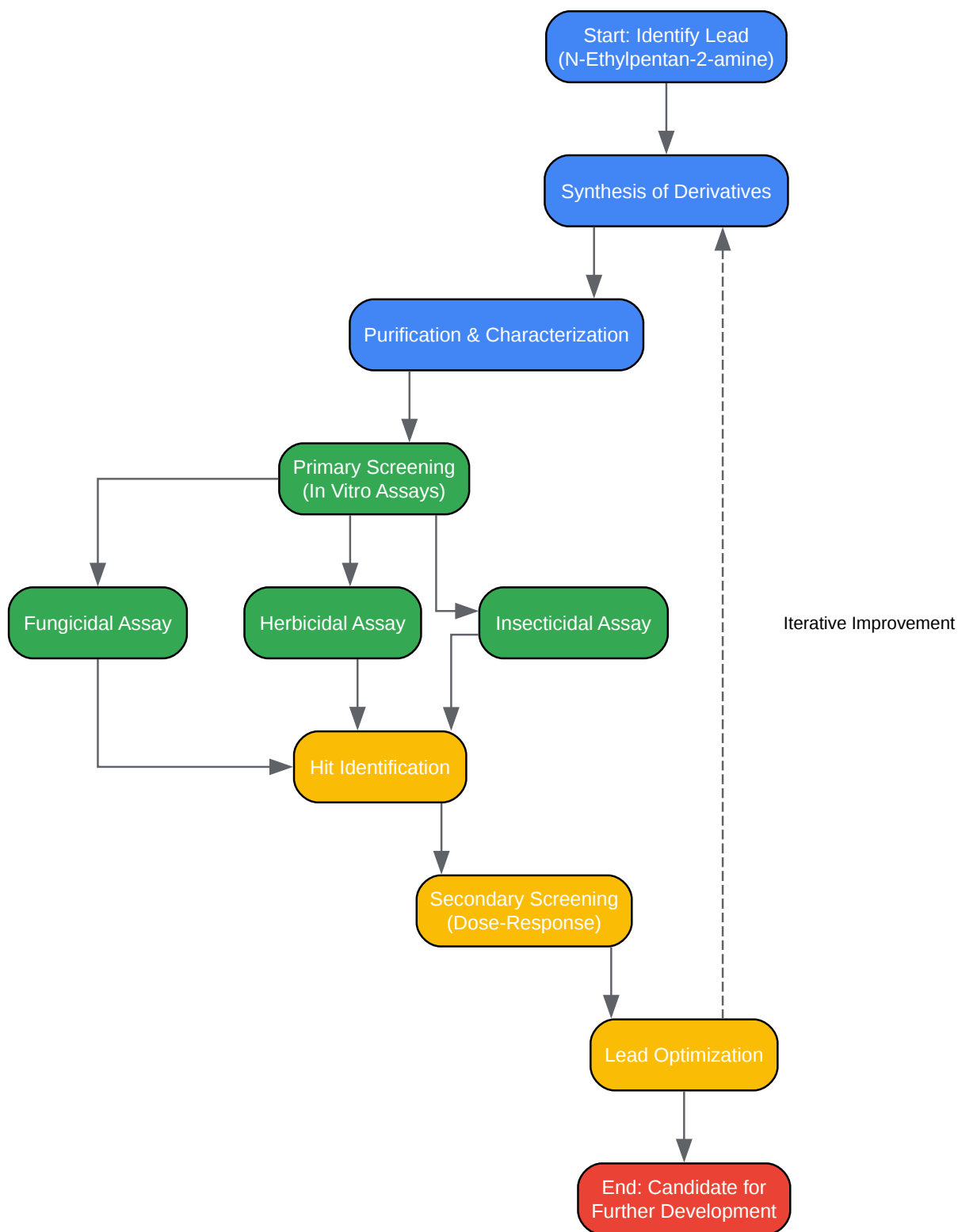


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Caption: Hypothesized disruption of the fungal cell membrane by **N-Ethylpentan-2-amine**.

Workflow for Synthesis and Screening of N-Ethylpentan-2-amine Derivatives

This diagram outlines a general workflow for the synthesis of **N-Ethylpentan-2-amine** derivatives and their subsequent screening for agrochemical activity.



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Caption: General workflow for agrochemical discovery with **N-Ethylpentan-2-amine**.

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